

Hoffer's chlorosugar in antisense oligonucleotide ASO development

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Compound Focus: Hoffer's chlorosugar

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Chemical Profile of Hoffer's Chlorosugar

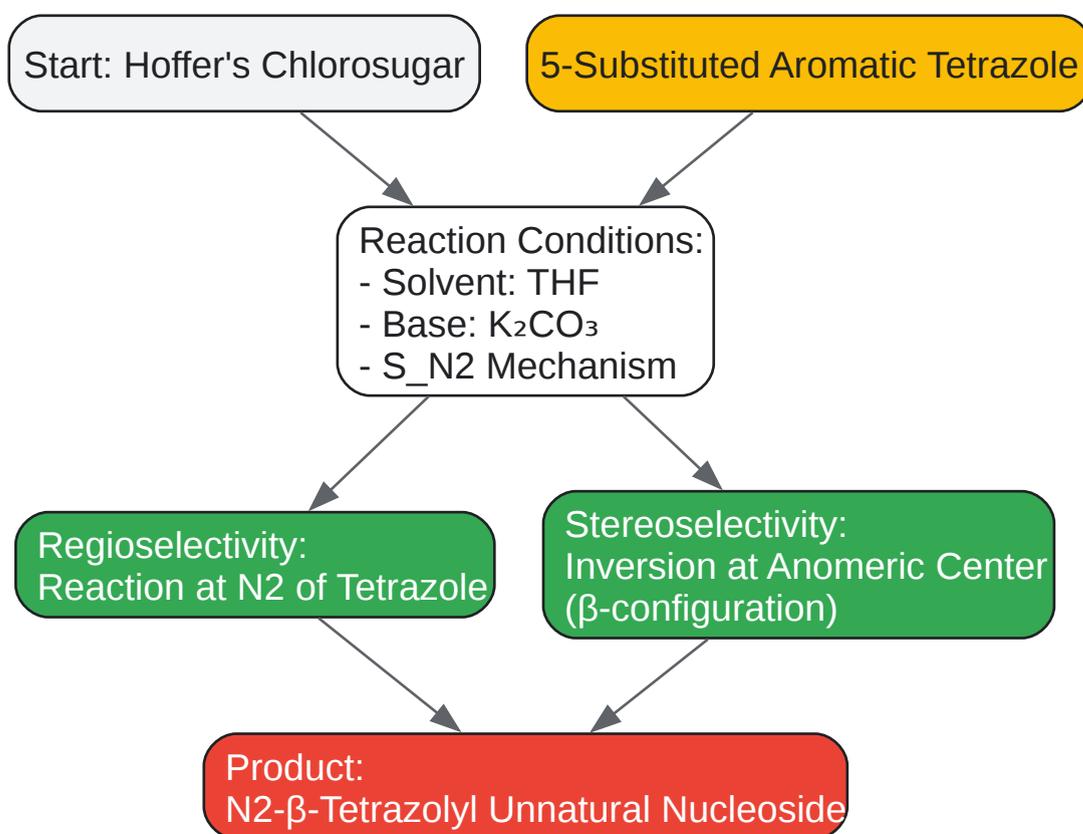
The search results indicate that **Hoffer's chlorosugar** is a chemical compound (C₂₁H₂₁ClO₅) used in synthetic organic chemistry for creating nucleosides [1]. Its primary documented application is in the synthesis of unnatural nucleosides that may serve as DNA base analogs [2].

Key Characteristics and Single Application of Hoffer's Chlorosugar [2]

Characteristic/Parameter	Description/Value
IUPAC Name	Not specified in search results
Molecular Formula	C ₂₁ H ₂₁ ClO ₅ [1]
CAS Registry Number	CID 98571 [1]
Primary Documented Use	Synthesis of N ₂ -β-tetrazolyl unnatural nucleosides
Reaction Type	S _N 2 at the anomeric center
Solvent	Tetrahydrofuran (THF)

Characteristic/Parameter	Description/Value
Base	K ₂ CO ₃
Key Outcome	Regioselective (N2-tetrazole) and stereoselective (β-configuration) substitution
Reported Yield	Very good

This reaction is noted for being a simple and eco-compatible route to nucleosides that could find applications in "decorating DNA for various biotechnological and DNA based material science applications" [2]. The workflow for this synthesis can be visualized as follows:



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Diagram: Synthetic Route to Tetrazolyl Nucleosides from **Hoffer's Chlorosugar**

Antisense Oligonucleotide (ASO) Development Protocols

While a direct link to **Hoffer's chlorosugar** is not established, the search results provide extensive information on ASO development. The following protocol synthesizes this information into a standard workflow for ASO drug creation, from design to delivery system optimization.

Table 1: ASO Chemical Modification Generations for Stability and Affinity [3] [4] [5]

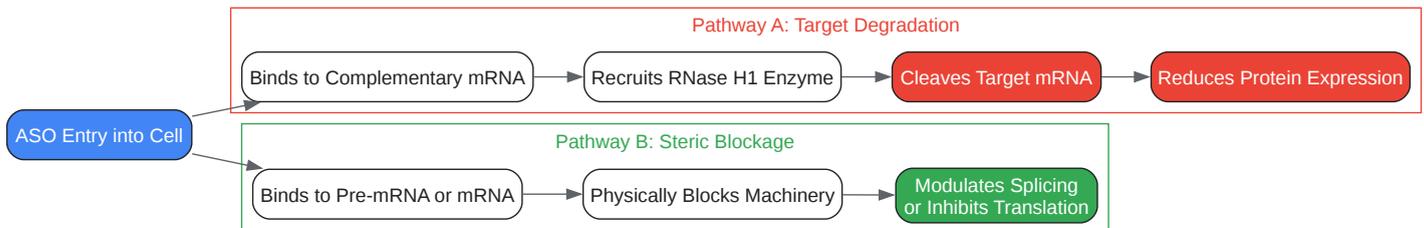
Generation	Key Modifications	Mechanism & Impact
First	Phosphorothioate (PS): Sulfur replaces non-bridging oxygen in phosphate backbone.	Confers nuclease resistance, improves pharmacokinetics via protein binding.
Second	Sugar Modifications (2'-MOE, 2'-OMe) [3] [5]	Enhances binding affinity to target RNA, increases nuclease resistance, reduces immunostimulation.
Third	Locked Nucleic Acid (LNA), Peptide Nucleic Acid (PNA), Phosphorodiamidate Morpholino (PMO) [3] [4] [5]	LNA: Very high binding affinity and specificity. PNA: Neutral, achiral backbone; high biological stability. PMO: Neutral backbone; blocks translation or splicing via steric hindrance.

Table 2: Optimization Parameters for ASO Delivery Systems [3] [6]

System Component	Parameter	Optimization Strategy & Purpose
Nanocarrier Formulation	Lipid Nanoparticles (LNPs)	Ionizable cationic lipids, phospholipids, cholesterol, PEG-lipids for complexing ASOs, enhancing stability, and promoting endosomal escape [3] [6].
	Polymeric Nanoparticles	Use of polyethyleneimine (PEI) or biodegradable polymers for encapsulation; "proton sponge" effect for endosomal escape [6].

System Component	Parameter	Optimization Strategy & Purpose
Targeting	Active Targeting	Functionalize nanocarriers with ligands (e.g., GalNAc for hepatocyte targeting) to improve tissue-specific delivery [6].
	Passive Targeting	Leverage Enhanced Permeability and Retention (EPR) effect for accumulation in tumor tissues [3] [6].
Pharmacokinetics	Circulation Time	PEGylation of nanocarriers to reduce immune clearance and prolong circulation [3] [6].
	Controlled Release	Design carriers with pH-responsive or enzyme-responsive release mechanisms [6].

The mechanism by which ASOs function within a cell after delivery is complex and can be broken down into two primary categories, as shown in the pathway below.



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Diagram: Primary Mechanisms of Action for Antisense Oligonucleotides (ASOs)

Bridging the Knowledge Gap

The absence of a direct link between **Hoffer's chlorosugar** and ASO development suggests this might be an emerging or niche area of research. To proceed, you could:

- **Explore the Analogy:** Consider how the documented use of **Hoffer's chlorosugar** to create "unnatural nucleosides" and "DNA base analogs" [2] could be applied. These synthetic nucleosides might be strategically incorporated into an ASO's sequence to enhance its binding affinity or stability, similar to how LNA or 2'-MOE modifications function.
- **Investigate Specialized Research:** Conduct a targeted search in specialized chemistry and medicinal chemistry databases for recent publications on "**Hoffer's chlorosugar**" to find any newer, more specific applications.
- **Consult Alternative Platforms:** Use platforms like Reaxys or SciFinder which are designed for deep chemical literature and reaction searching, which may reveal more detailed synthetic protocols.

I hope these structured notes provide a clear foundation for your research. Should you require further details on a specific aspect, such as LNP formulation or the clinical applications of approved ASO drugs, please feel free to ask.

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